

Synonyms for 4'-Bromo-2'-nitroacetanilide.

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Compound of Interest

Compound Name: *N*-(4-Bromo-2-nitrophenyl)acetamide

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An In-depth Technical Guide to 4'-Bromo-2'-nitroacetanilide and Its Synonyms

For professionals in research, chemical synthesis, and drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of 4'-Bromo-2'-nitroacetanilide, focusing on its various synonyms, chemical identifiers, physical properties, and relevant experimental protocols.

Nomenclature and Synonyms

4'-Bromo-2'-nitroacetanilide is known by a variety of names in chemical literature and databases. Understanding these synonyms is crucial for exhaustive literature searches and accurate procurement. The primary name and its most common synonyms are listed below.

A comprehensive list of alternative names and identifiers includes:

- **N-(4-Bromo-2-nitrophenyl)acetamide**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acetamide, N-(4-bromo-2-nitrophenyl)-[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- 4-Bromo-2-nitroacetanilide[\[4\]](#)
- 2-acetamido-5-bromonitrobenzene[\[5\]](#)[\[6\]](#)
- N-Acetyl 4-bromo-2-nitroaniline[\[2\]](#)[\[7\]](#)
- N-(2-Nitro-4-bromophenyl)acetamide[\[3\]](#)[\[6\]](#)

- 4-Brom-2-nitro-acetanilid[5][6]
- 2-Nitro-4-bromacetanilid[2][7]
- NSC 142293[6][7]

Chemical and Physical Data

The fundamental physicochemical properties of 4'-Bromo-2'-nitroacetanilide are summarized in the tables below, providing a clear reference for experimental design and safety considerations.

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	881-50-5	[1][2][4][5]
Molecular Formula	C ₈ H ₇ BrN ₂ O ₃	[1][2][4][5]
Molecular Weight	259.06 g/mol	[3][8]
IUPAC InChI	InChI=1S/C8H7BrN2O3/c1-5(12)10-7-3-2-6(9)4-8(7)11(13)14/h2-4H,1H3,(H,10,12)	[2][4][6]
IUPAC InChIKey	GUBNCRISRRANNO-UHFFFAOYSA-N	[1][2][4]
PubChem CID	136690	[5][6]
EINECS	618-120-2	[5][6]

Table 2: Physicochemical Properties

Property	Value	Reference
Melting Point	102-104°C	[3][5]
Boiling Point	416.8°C at 760 mmHg	[5][9]
Density	1.72 g/cm ³	[5][9]
pKa	12.96 ± 0.70 (Predicted)	[3][6]
LogP	1.8 - 2.91	[1][5][8]
Appearance	Light yellow to yellow or orange solid	[3][10]
Flash Point	205.9°C	[5][9]

Experimental Protocols

Detailed methodologies are essential for the replication of scientific findings. Below are synthesis and analysis protocols associated with 4'-Bromo-2'-nitroacetanilide.

Synthesis of 4'-Bromo-2'-nitroacetanilide from 4-Bromo-2-nitroaniline

This procedure details the acetylation of 4-bromo-2-nitroaniline to yield the target compound.

Materials:

- 4-Bromo-2-nitroaniline (30.3 g, 138 mmol)[3][10]
- Acetic acid (240 mL)[3][10]
- Acetic anhydride (22.44 g, 220.2 mmol)[3][10]
- Dichloromethane[3][10]
- Anhydrous sodium sulfate[3][10]
- Ice water[3][10]

Procedure:

- Dissolve 4-bromo-2-nitroaniline in acetic acid in a suitable reaction vessel.[3][10]
- Add acetic anhydride to the solution.[3][10]
- Heat the reaction mixture to 95°C and maintain this temperature for 7.5 hours.[3][10]
- After the reaction is complete, cool the solution to room temperature.[3][10]
- Slowly pour the cooled reaction mixture into 600 mL of ice water.[3][10]
- Once the ice has melted, extract the aqueous mixture with dichloromethane (3 x 90 mL).[3][10]
- Combine the organic phases and dry over anhydrous sodium sulfate.[3][10]
- Concentrate the organic phase under reduced pressure to obtain **N-(4-bromo-2-nitrophenyl)acetamide** as an orange solid. The reported yield is approximately 99.1%.[3][10]

Synthesis of 4'-Bromo-2'-nitroacetanilide from 4-Bromoaniline

This alternative method involves the acetylation of 4-bromoaniline followed by nitration.

Materials:

- 4-Bromoaniline (51.6 g)[7]
- Acetic anhydride (210 mL)[7]
- Nitric acid (d=1.42, 30 mL)[7]
- Ice water[7]

Procedure:

- Mix 4-bromoaniline and acetic anhydride with strong agitation.[\[7\]](#)
- Raise the temperature to 65°C over 10 minutes, then allow it to cool to room temperature over one hour.[\[7\]](#)
- Use an ice bath to maintain the temperature between 15-20°C.[\[7\]](#)
- Add nitric acid dropwise over one hour.[\[7\]](#)
- Isolate the resulting yellow 4-bromo-2-nitroacetanilide by pouring the reaction solution into ice water and filtering the precipitate.[\[7\]](#)

High-Performance Liquid Chromatography (HPLC) Analysis

4'-Bromo-2'-nitroacetanilide can be analyzed using a reverse-phase (RP) HPLC method.[\[1\]](#)

Methodology:

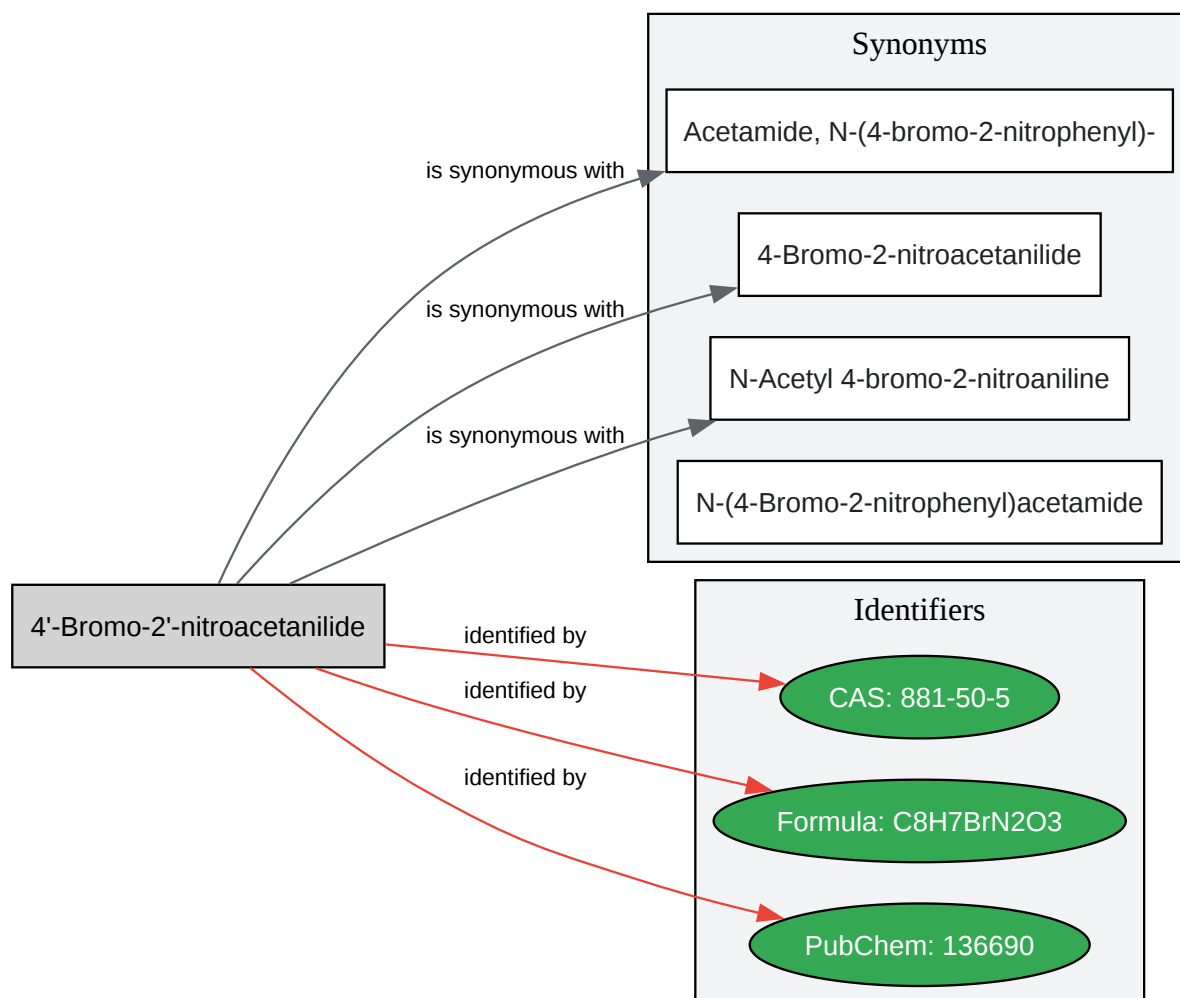
- Column: Newcrom R1[\[1\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[\[1\]](#)
- Note: For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid. This method is scalable for preparative separation and suitable for pharmacokinetic studies.[\[1\]](#)

Applications

The primary use of 4'-Bromo-2'-nitroacetanilide is as an intermediate in organic synthesis and for research and development purposes.[\[11\]](#) It serves as a building block for more complex molecules, including analogs of anticancer drugs.[\[12\]](#)

Logical Relationships Diagram

The following diagram illustrates the network of identifiers and synonyms for 4'-Bromo-2'-nitroacetanilide.



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Caption: Interrelationship of names and identifiers for 4'-Bromo-2'-nitroacetanilide.

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